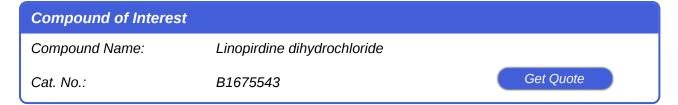


Application Notes and Protocols for Linopirdine Dihydrochloride Stock Solution Preparation

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed guide for the preparation of **Linopirdine dihydrochloride** stock solutions intended for in vitro assays. Adherence to these protocols will ensure solution integrity and reproducibility of experimental results.

Compound Information

Linopirdine dihydrochloride is a potent blocker of Kv7 (KCNQ) voltage-gated potassium channels. It is widely used in neuroscience research to study neuronal excitability and as a cognitive enhancer.[1] It functions by blocking M-currents, which leads to an increase in acetylcholine release in the brain.[2][3]

Table 1: Properties of Linopirdine Dihydrochloride



Property	Value	Source
Chemical Name	1,3-Dihydro-1-phenyl-3,3- bis(4-pyridinylmethyl)-2H-indol- 2-one dihydrochloride	[2]
Alternative Names	DuP 996	
CAS Number	113168-57-3	[2]
Molecular Formula	C26H21N3O·2HCl	[2]
Molecular Weight	464.39 g/mol	[2]
Appearance	Off-white powder/crystalline solid	[1][4]
Purity	≥98% (HPLC)	
Solubility	Soluble in Water (up to 100 mM) and DMSO (up to 100 mM)	[2]
IC50	4 - 7 μM for Kv7.1 + 7.3 (KCNQ2 + 3) / M-currents; 8.9 μM for Kv7.1 (KCNQ1) homomeric channels	

Experimental Protocols

- Linopirdine dihydrochloride powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile, nuclease-free water
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer



- Pipettes and sterile, filtered pipette tips
- 0.22 μm sterile syringe filter
- Laminar flow hood (optional, for sterile applications)

This protocol describes the preparation of 1 mL of a 10 mM **Linopirdine dihydrochloride** stock solution in DMSO.

- Preparation: Before starting, ensure the **Linopirdine dihydrochloride** powder has equilibrated to room temperature.[2] This prevents condensation from forming on the compound.
- Weighing: Using a calibrated analytical balance, accurately weigh out 4.64 mg of Linopirdine dihydrochloride.
 - Calculation: Mass (mg) = Desired Concentration (mM) x Volume (L) x Molecular Weight (g/mol)
 - Mass = 10 mmol/L x 0.001 L x 464.39 g/mol = 4.64 mg
- Dissolution: Transfer the weighed powder to a sterile microcentrifuge tube. Add 1 mL of cell culture grade DMSO.
- Mixing: Cap the tube securely and vortex thoroughly until the solid is completely dissolved.
 Gentle warming and sonication can be used to aid dissolution if necessary.[5]
- Sterilization (Optional): If the stock solution is to be used in sterile cell culture applications, it is recommended to filter it through a $0.22 \, \mu m$ sterile syringe filter into a new sterile tube.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[6] Store the aliquots at -20°C for up to one month or at -80°C for longer-term storage (up to one year).[2][6] When ready to use, thaw the aliquot at room temperature and ensure any precipitate is fully redissolved before adding to your assay medium.[2]



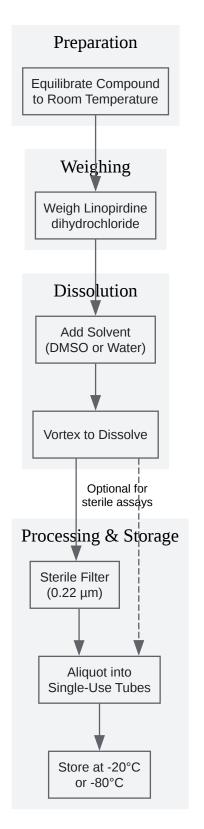
This protocol outlines the preparation of 1 mL of a 10 mM **Linopirdine dihydrochloride** stock solution in sterile water.

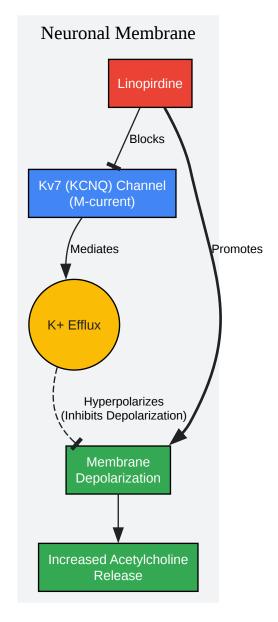
- Preparation: Allow the **Linopirdine dihydrochloride** powder to reach room temperature.[2]
- Weighing: Accurately weigh 4.64 mg of Linopirdine dihydrochloride using a calibrated analytical balance.
- Dissolution: Transfer the powder to a sterile microcentrifuge tube. Add 1 mL of sterile, nuclease-free water.
- Mixing: Securely cap the tube and vortex until the compound is fully dissolved.
- Sterilization: For sterile applications, filter the solution through a 0.22 μm sterile syringe filter into a fresh sterile tube.
- Aliquoting and Storage: It is recommended to prepare and use aqueous solutions on the same day if possible.[2] If storage is required, aliquot into single-use volumes and store at -20°C for up to one month.[2] Before use, thaw the solution and ensure no precipitation has occurred.[2]

Visualizations

The following diagram illustrates the key steps for preparing a **Linopirdine dihydrochloride** stock solution.







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